

2,6-Dichloro-4-iodopyridine molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dichloro-4-iodopyridine

Cat. No.: B1314714

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In-Depth Technical Guide: 2,6-Dichloro-4-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2,6-Dichloro-4-iodopyridine**, a halogenated pyridine derivative utilized as a versatile building block in organic synthesis, particularly within the realms of pharmaceutical and agrochemical development. Its distinct substitution pattern offers multiple reactive sites for the strategic construction of complex molecular architectures.

Molecular and Physical Data

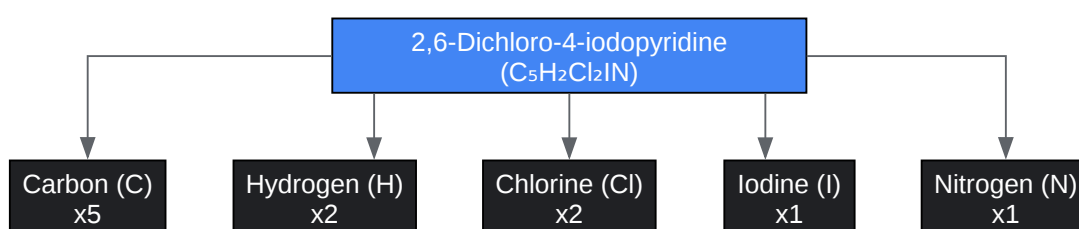
The fundamental properties of **2,6-Dichloro-4-iodopyridine** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and reaction optimization.

Parameter	Value	Citations
Molecular Formula	C ₅ H ₂ Cl ₂ IN	[1][2][3][4]
Molecular Weight	273.88 g/mol	[1]
Alternate Reported MW	273.89 g/mol	[3][4]
CAS Number	98027-84-0	[2][3][4]

Structural Information

The structure of **2,6-Dichloro-4-iodopyridine** consists of a central pyridine ring substituted with two chlorine atoms at positions 2 and 6, and an iodine atom at the 4-position. This arrangement significantly influences the electronic properties and reactivity of the molecule.

The logical relationship of the constituent elements that form the compound is illustrated in the following diagram.



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Caption: Elemental composition of **2,6-Dichloro-4-iodopyridine**.

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